

Commercial Availability and Technical Guide for Mestranol-d2

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Compound of Interest

Compound Name: Mestranol-d2

Cat. No.: B12415937

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Mestranol-d2**, a deuterated form of Mestranol, for research and development applications. This document outlines its commercial availability, key technical specifications, and relevant biological pathways.

Commercial Availability and Suppliers

Mestranol-d2 is commercially available from several specialized chemical suppliers catering to the research and pharmaceutical industries. It is typically supplied as a solid with high purity. Researchers can acquire this compound from the following vendors:

- MedchemExpress: A supplier of research chemicals and bioactive compounds, MedchemExpress lists **Mestranol-d2** as available for purchase.^[1]
- Alfa Chemistry: Specializing in a wide range of chemical products, Alfa Chemistry also offers **Mestranol-d2** for research purposes.

It is important to note that this product is intended for research use only and not for human or veterinary use.

Technical Data

Mestranol-d2 is the deuterium-labeled version of Mestranol. The inclusion of deuterium isotopes makes it a valuable tool in various analytical and research applications, particularly in

mass spectrometry-based assays where it can be used as an internal standard.

Table 1: Quantitative Data for **Mestranol-d2**

Parameter	Value	Source
Purity	≥99.0%	MedchemExpress
Molecular Formula	C ₂₁ H ₂₄ D ₂ O ₂	Alfa Chemistry
Molecular Weight	312.44 g/mol	Alfa Chemistry
Appearance	White to off-white solid	Alfa Chemistry

Biological Activity and Mechanism of Action

Mestranol itself is a prodrug, meaning it is biologically inactive until it is metabolized in the body.^{[2][3]} The primary metabolic transformation occurs in the liver, where it undergoes O-demethylation to form its active metabolite, ethinyl estradiol.^{[3][4]} Ethinyl estradiol is a potent synthetic estrogen that exerts its effects by binding to and activating estrogen receptors (ER α and ER β).^{[2][5]}

The activation of estrogen receptors initiates a cascade of molecular events, leading to changes in gene expression that regulate various physiological processes. The estrogen signaling pathway can be broadly categorized into genomic and non-genomic pathways.^[6]

Metabolic Activation of Mestranol

The conversion of Mestranol to its active form, ethinyl estradiol, is a critical step for its biological activity. This metabolic process is primarily mediated by cytochrome P450 enzymes in the liver.

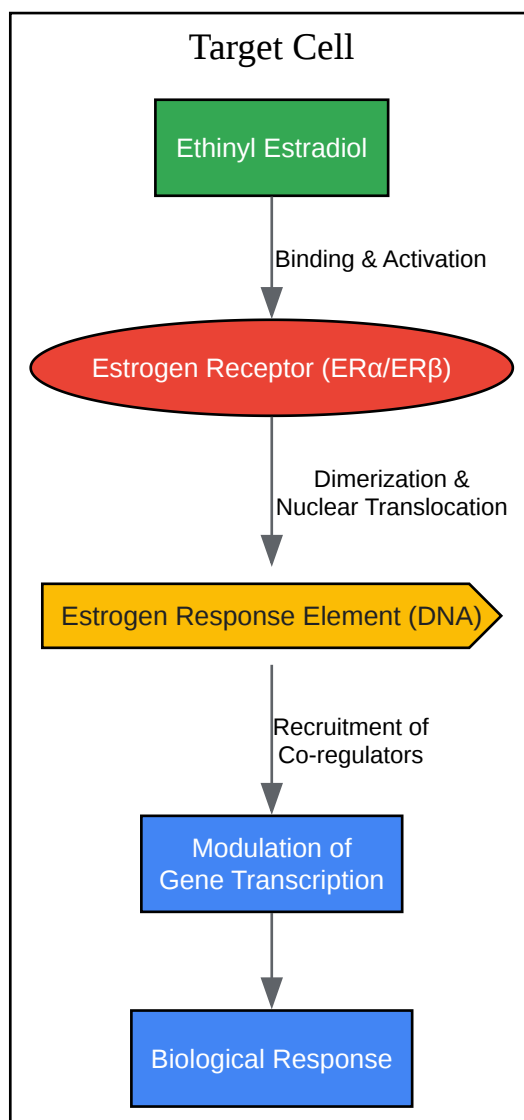


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Caption: Metabolic activation of Mestranol to ethinyl estradiol in the liver.

Estrogen Receptor Signaling Pathway

Once activated, ethinyl estradiol binds to estrogen receptors, initiating a signaling cascade that modulates gene expression.



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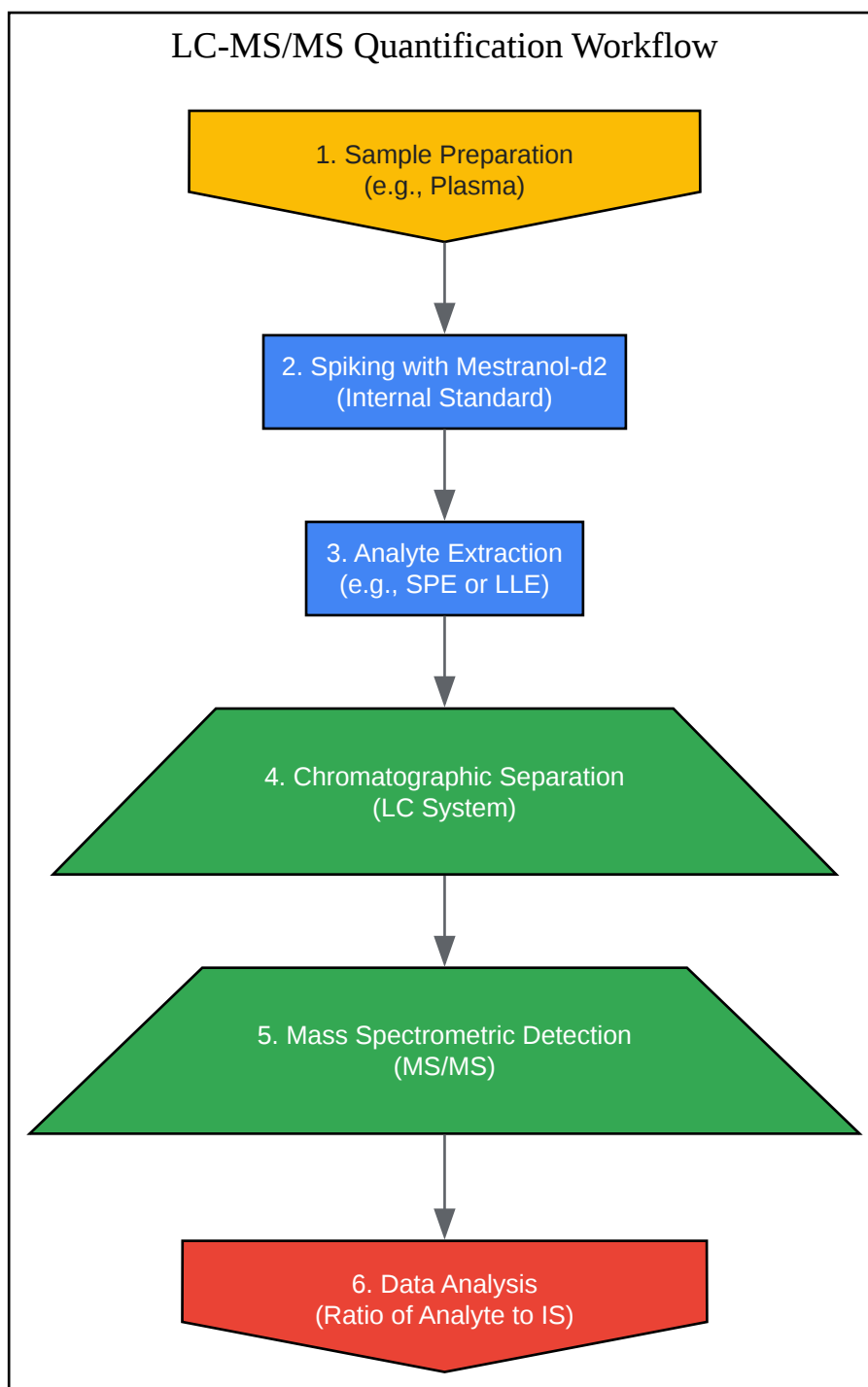
Caption: Simplified overview of the estrogen receptor signaling pathway.

Experimental Protocols

The primary application of **Mestranol-d2** in a research setting is as an internal standard for the quantification of Mestranol or ethinyl estradiol in biological samples using mass spectrometry.

Use of Mestranol-d2 as an Internal Standard in LC-MS/MS Analysis

This protocol outlines a general workflow for using **Mestranol-d2** as an internal standard for the quantification of a target analyte (e.g., Mestranol or ethinyl estradiol) in a biological matrix such as plasma.



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Caption: Experimental workflow for using **Mestranol-d2** as an internal standard.

Methodology:

- **Preparation of Standard Solutions:** Prepare stock solutions of the non-labeled analyte and **Mestranol-d2** in a suitable organic solvent (e.g., methanol). From these, prepare a series of calibration standards and quality control samples by spiking the biological matrix with known concentrations of the analyte.
- **Sample Preparation:** To an aliquot of the biological sample (e.g., 100 μ L of plasma), add a fixed amount of the **Mestranol-d2** internal standard solution.
- **Extraction:** Perform a protein precipitation step, followed by either solid-phase extraction (SPE) or liquid-liquid extraction (LLE) to isolate the analytes from the matrix components.
- **LC-MS/MS Analysis:**
 - **Chromatography:** Inject the extracted sample onto a suitable reverse-phase HPLC or UPLC column. Use a gradient elution program with mobile phases such as water with 0.1% formic acid and acetonitrile with 0.1% formic acid to achieve chromatographic separation.
 - **Mass Spectrometry:** Operate the mass spectrometer in multiple reaction monitoring (MRM) mode. Optimize the precursor-to-product ion transitions for both the analyte and **Mestranol-d2**.
- **Quantification:** Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the concentration of the analyte for the calibration standards. Determine the concentration of the analyte in the unknown samples by interpolating their peak area ratios from the calibration curve. The use of a stable isotope-labeled internal standard like **Mestranol-d2** helps to correct for variations in sample preparation and instrument response, thereby improving the accuracy and precision of the quantification.[1]

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